

3-Hydroxy-1,2-dimethoxyxanthone CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-1,2-dimethoxyxanthone

Cat. No.: B12361342

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An In-depth Technical Guide to 3-Hydroxy-1,2-dimethoxyxanthone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers, potential biological activities, and relevant experimental methodologies for **3-Hydroxy-1,2-dimethoxyxanthone**. This document is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of xanthone-based compounds.

Chemical Identity

3-Hydroxy-1,2-dimethoxyxanthone is a naturally occurring xanthone derivative that has been isolated from plant species such as *Polygala nitida*.^[1] Its chemical structure and identifiers are summarized in the table below.

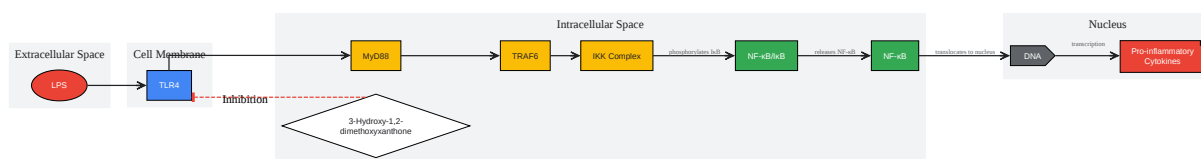
Chemical Identifier	Value	Source
CAS Number	20362-27-0	[1]
Chemical Formula	C ₁₅ H ₁₂ O ₅	
Molecular Weight	272.25 g/mol	
IUPAC Name	3-hydroxy-1,2-dimethoxy-9H-xanthen-9-one	
SMILES	<chem>O=C1C2=C(OC3=CC(O)=C(C(OC)=C13)OC)C=CC=C2</chem>	[1]
PubChem CID	Not explicitly available for this isomer.	

Potential Biological Activities and Signaling Pathways

Xanthenes as a chemical class are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties. While specific studies on the signaling pathways modulated by **3-Hydroxy-1,2-dimethoxyxanthone** are limited, research on structurally similar xanthenes provides valuable insights into its potential mechanisms of action.

One such relevant pathway is the Toll-like receptor 4 (TLR4) signaling cascade, which plays a crucial role in the inflammatory response. A study on 1,7-dihydroxy-3,4-dimethoxyxanthone, a related compound, demonstrated its ability to inhibit lipopolysaccharide (LPS)-induced inflammation in macrophages by suppressing the TLR4/NF-κB signaling pathway.[2] This suggests that **3-Hydroxy-1,2-dimethoxyxanthone** may exert anti-inflammatory effects through a similar mechanism.

Below is a diagram illustrating the potential modulation of the TLR4/NF-κB signaling pathway by a xanthone compound.



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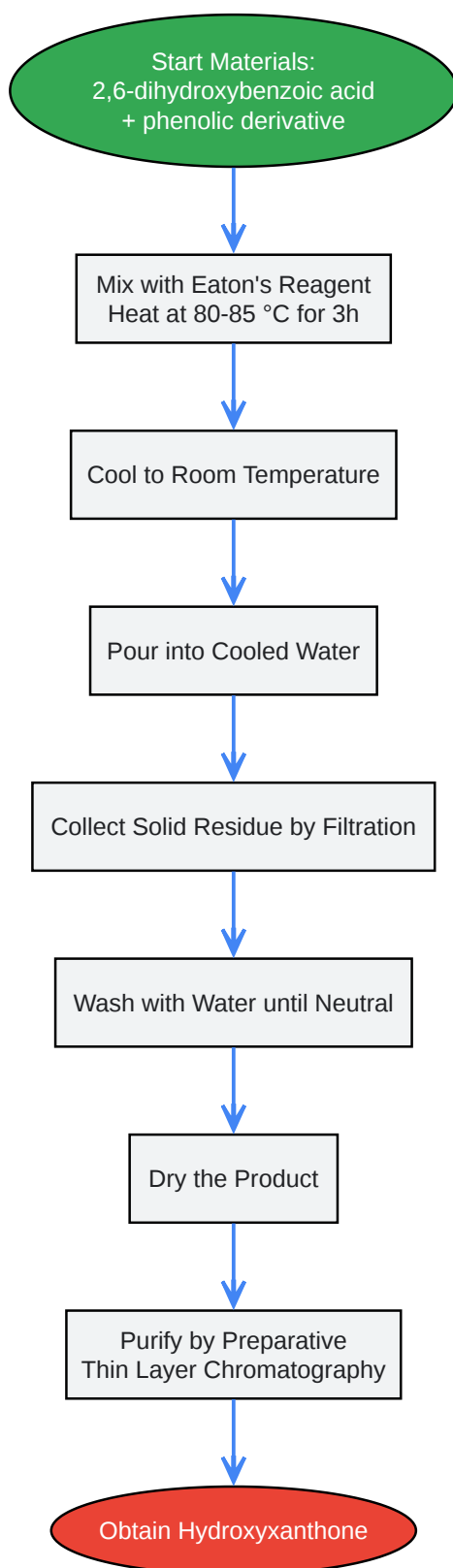
Figure 1: Potential inhibition of the TLR4/NF-κB signaling pathway by **3-Hydroxy-1,2-dimethoxyxanthone**.

Experimental Protocols

The following sections detail generalized experimental protocols that can be adapted to investigate the biological activities of **3-Hydroxy-1,2-dimethoxyxanthone**.

A common method for the synthesis of hydroxyxanthones involves the cyclo-acylation reaction of a dihydroxybenzoic acid with a phenolic derivative.

Workflow for Synthesis:



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Figure 2: General workflow for the synthesis of hydroxyxanthenes.

Detailed Methodology:

- A mixture of 2,6-dihydroxybenzoic acid (1 equivalent) and the desired phenolic derivative (1 equivalent) is prepared.
- Eaton's reagent (a mixture of phosphorus pentoxide and methanesulfonic acid) is added to the mixture.
- The reaction mixture is heated to 80–85 °C for approximately 3 hours.
- After heating, the mixture is allowed to cool to room temperature.
- The cooled mixture is then poured into cold water, leading to the precipitation of the crude product.
- The resulting solid is collected by filtration and washed with water until a neutral pH is achieved.
- The washed solid is dried thoroughly.
- The crude product is then purified using an appropriate technique, such as preparative thin-layer chromatography, to yield the pure hydroxyxanthone.^[3]

This assay is widely used to determine the free radical scavenging ability of a compound.

Methodology:

- Prepare stock solutions of **3-Hydroxy-1,2-dimethoxyxanthone** in a suitable solvent (e.g., methanol or DMSO) at various concentrations.
- Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in the same solvent.
- In a 96-well plate, add a specific volume of the xanthone solution to each well.
- Add the DPPH solution to each well to initiate the reaction.
- Incubate the plate in the dark at room temperature for a defined period (e.g., 30 minutes).

- Measure the absorbance of the solution in each well at a specific wavelength (typically around 517 nm) using a microplate reader.
- A control containing the solvent and DPPH, and a blank containing the solvent and the test compound should be included.
- The percentage of radical scavenging activity is calculated using the following formula: % Scavenging = [(Absorbance of Control - Absorbance of Sample) / Absorbance of Control] x 100

This cell-based assay is used to evaluate the anti-inflammatory potential of a compound by measuring its effect on pro-inflammatory cytokine production.

Methodology:

- Culture RAW 264.7 macrophage cells in a suitable medium and seed them in 96-well plates.
- Allow the cells to adhere overnight.
- Pre-treat the cells with various concentrations of **3-Hydroxy-1,2-dimethoxyxanthone** for a specific duration (e.g., 1-2 hours).
- Induce an inflammatory response by adding lipopolysaccharide (LPS) to the cell culture medium.
- Incubate the cells for a further period (e.g., 24 hours).
- Collect the cell culture supernatant.
- Measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) in the supernatant using an Enzyme-Linked Immunosorbent Assay (ELISA) kit according to the manufacturer's instructions.
- A vehicle control (cells treated with solvent and LPS) and a positive control (cells treated with a known anti-inflammatory drug and LPS) should be included.
- The inhibitory effect of the xanthone on cytokine production is determined by comparing the cytokine levels in the treated groups to the vehicle control.

This guide provides a starting point for researchers interested in the chemical and biological properties of **3-Hydroxy-1,2-dimethoxyxanthone**. Further investigation is warranted to fully elucidate its mechanisms of action and therapeutic potential.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 1,7-Dihydroxy-3,4-Dimethoxyxanthone Inhibits Lipopolysaccharide-Induced Inflammation in RAW264.7 Macrophages by Suppressing TLR4/NF-κB Signaling Cascades - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and in vitro assay of hydroxyxanthones as antioxidant and anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Hydroxy-1,2-dimethoxyxanthone CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12361342#3-hydroxy-1-2-dimethoxyxanthone-cas-number-and-chemical-identifiers]

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